

## Fundamental Physicochemical Properties of Aniline Derivatives

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**Compound Focus: 3-Isobutylaniline**

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Aniline derivatives are characterized by an aromatic structure with an amino group, making them valuable in drug development for their **reactivity and synthetic versatility** [1] [2]. Their properties are significantly influenced by **resonance and inductive effects**, with hydrogen bonding playing a critical role in molecular packing and crystal formation [1].

## Core Physicochemical Parameters

Property	Description & Impact	Experimental Measurement
<b>Lipophilicity (log P)</b>	Critical for membrane permeability, bioavailability, and ADMET profiling. Optimal range typically <b>0-3</b> for good oral bioavailability [3].	<b>RP-TLC/RP-HPLC:</b> Experimental values ( $\log(P_{\text{TLC}})$ ) show sensitivity to substituent position on aniline ring [3].
<b>Solubility</b>	Highly dependent on lipophilicity; inversely proportional for small molecules. Impacts absorption and potential toxicity [3].	Thermodynamic solubility measurements in aqueous buffers.
<b>Hydrogen Bonding</b>	Affects crystal packing, solubility, and solid-state properties through directional intermolecular interactions [1].	<b>FT-IR Spectroscopy:</b> Characterizes intermolecular hydrogen bonding (e.g., N-H...O, O-H...O) [1].
<b>Basicity (pK<sub>a</sub>)</b>	Electron-donating groups increase basicity; electron-withdrawing groups	Potentiometric titration.

Property	Description & Impact	Experimental Measurement
	decrease it. Impacts protonation state and reactivity [4].	
<b>Thermal Stability</b>	Varies by derivative; important for processing and storage conditions.	Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC).

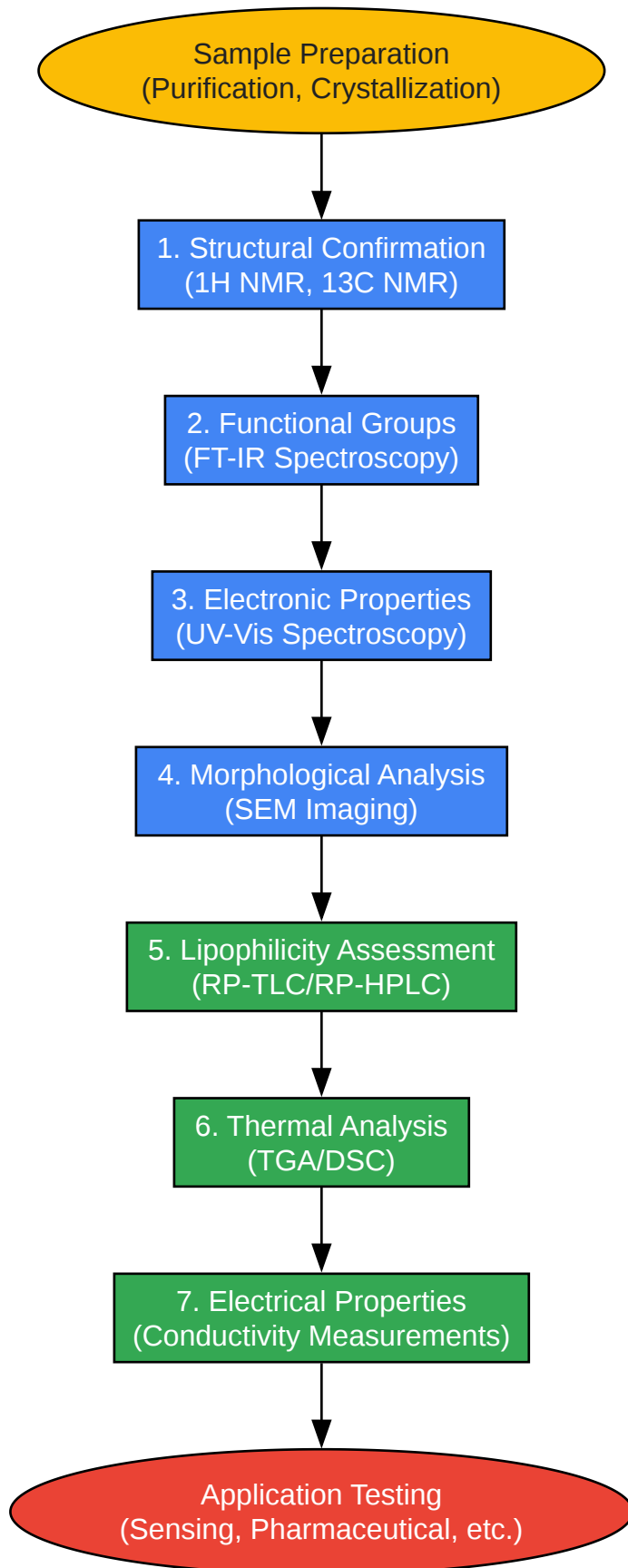
The **position of substituents** on the aromatic ring significantly impacts properties like lipophilicity. *Ortho*-substituted aniline derivatives can enhance polymer solubility in organic solvents [5].

## Experimental Characterization Protocols

### Comprehensive Workflow for Material Characterization

The following diagram outlines a recommended experimental workflow for characterizing novel aniline derivatives:

## Comprehensive Characterization Workflow for Aniline Derivatives



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*Experimental characterization workflow for aniline derivatives*

## Detailed Methodological Protocols

### 1. Structural Elucidation via NMR Spectroscopy [5]

- **Procedure:** Dissolve ~20-30 mg of sample in deuterated solvent (CDCl<sub>3</sub>, DMSO-d<sub>6</sub>). Acquire <sup>1</sup>H NMR (500 MHz) and <sup>13</sup>C NMR (125 MHz) spectra at room temperature
- **Key Parameters:** Chemical shifts (δ, ppm), coupling constants (J, Hz), integration ratios confirm structure and substituent effects
- **Data Interpretation:** Aromatic protons typically appear δ 6.5-8.0 ppm; amine protons broad singlet ~δ 3.7 ppm [5]

### 2. Lipophilicity Determination by RP-TLC [3]

- **Stationary Phase:** C18-modified silica gel plates
- **Mobile Phase:** Binary mixtures (e.g., water-acetone, water-methanol) with increasing organic modifier (0-90%)
- **Detection:** UV light (254 nm) or appropriate chemical visualization
- **Calculation:**  $R(M) = \log(1/R(F) - 1)$ ; extrapolate to 0% organic modifier for log P({TLC}) value

### 3. Electrical Properties for Sensing Applications [5]

- **Sample Preparation:** Thin polymer films cast from solution (DMF, NMP, CHCl<sub>3</sub>)
- **Measurement:** Four-point probe method or impedance spectroscopy at room temperature
- **Applications:** Demonstrated high sensitivity to moisture and ammonia, enabling chemical sensor design [5]

## Pharmaceutical Development Considerations

### ADMET and Drug-Likeness Profiling

For aniline derivatives with therapeutic potential, comprehensive **ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity)** profiling is essential [3].

Parameter	Considerations for Aniline Derivatives	Screening Methods
<b>Absorption</b>	Lipophilicity (log P 0-3 optimal) impacts passive diffusion; hydrogen bonding capacity affects permeability [3].	Caco-2 cell assays, PAMPA
<b>Metabolism</b>	Aromatic amines may undergo cytochrome P450-mediated metabolism; potential for reactive metabolite formation.	Microsomal stability assays, metabolite identification
<b>Toxicity</b>	Structural alerts for mutagenicity (aromatic amines); require rigorous genotoxicity assessment.	Ames test, in vitro micronucleus
<b>Drug-Likeness</b>	Most aniline-triazole derivatives satisfy Lipinski, Ghose, and Veber rules for drug-likeness [3].	Computational rule-based screening

**Case Example:** Recent studies on **triazole-aniline derivatives** connected via methoxy linkers show favorable ADME profiles with good absorption parameters and satisfaction of drug-likeness rules [3].

## Synthetic Applications in Pharmacology

- **Analgesic/Antipyretic Agents: Paracetamol (acetaminophen)** represents most widely used aniline derivative; acts as peripheral non-opioid analgesic with minimal anti-inflammatory activity [4]
- **Mechanistic Profile:** Weak peripheral COX-1/COX-2 inhibition; primary therapeutic effect likely mediated through central nervous system action [4]
- **Safety Advantages:** Unlike NSAIDs, aniline derivatives like paracetamol show no significant effects on platelet aggregation or bleeding time, making them suitable for patients with bleeding risks or aspirin sensitivity [4]

## Key Industrial Applications and Market Trends

Aniline derivatives show expanding applications across multiple industries, with the market projected to reach **\$11.55 billion by 2032** (CAGR 4.2%) [2].

Application Sector	Key Derivatives	Functionality
Pharmaceuticals	Paracetamol, various triazole hybrids [4] [3]	Analgesic intermediates, antimicrobials, anticancer agents
Agrochemicals	Substituted anilines [2]	Herbicides, fungicides, insecticides
Polymers & Rubbers	Methyl-anilines, ethyl-anilines [6] [2]	Antioxidants, accelerators, synthetic rubber production
Dyes & Pigments	Azo dyes [6] [2]	Vibrant, stable colors for textiles and coatings
Sensors & Electronics	Polyaniline derivatives [5]	Conductive polymers, chemical sensors, semiconductor components

## Emerging Trends and Innovations

- **Bio-Based Alternatives:** Growing focus on sustainable production; Covestro opened first bio-based aniline facility using plant biomass instead of petroleum (2024) [2]
- **Advanced Materials:** Functionalized polyanilines for flexible electronics, wearable tech with ~12% annual adoption growth [6]
- **Green Chemistry:** Development of enzymatic synthesis processes and biodegradable formulations to meet environmental regulations [2]

## References

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